

# Technical Procurement & Quality Analysis: 4-[Amino(cyclopropyl)methyl]-2-fluorophenol

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## Compound of Interest

Compound Name: 4-[Amino(cyclopropyl)methyl]-2-fluorophenol

Cat. No.: B13298430

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## Executive Summary & Strategic Context

**4-[Amino(cyclopropyl)methyl]-2-fluorophenol** is a high-value, fluorinated chiral building block, primarily utilized in the synthesis of advanced Active Pharmaceutical Ingredients (APIs) targeting tyrosine kinases and viral polymerases. Its structural complexity—specifically the benzylic amine adjacent to a cyclopropyl group and an ortho-fluorine—makes it a "privileged scaffold" in medicinal chemistry, enhancing metabolic stability and potency.

Critical Procurement Warning: There is a frequent nomenclature ambiguity in supplier catalogs between two structural isomers:

- Target Isomer (Chiral): **4-[Amino(cyclopropyl)methyl]-2-fluorophenol** (Benzylic primary amine).
- Common Mis-shipment (Achiral): **4-[(Cyclopropylamino)methyl]-2-fluorophenol** (Secondary amine).

This guide provides the technical grounding to distinguish these isomers, validate supplier quality, and optimize procurement costs.

## Technical Specifications & Structural Logic

### Structural Ambiguity & Resolution

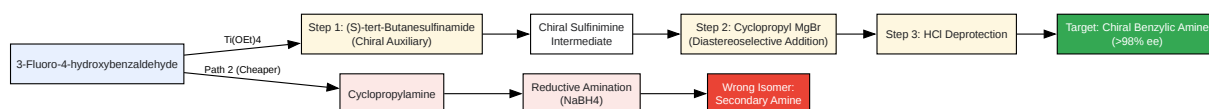
Before issuing a Purchase Order (PO), you must validate the chemical structure using SMILES or InChI strings, as CAS numbers in this class are often misassigned in aggregator databases.

| Feature              | Target Molecule (Chiral)          | Common Isomer (Achiral)          |
|----------------------|-----------------------------------|----------------------------------|
| IUPAC Fragment       | -CH(NH <sub>2</sub> )-Cyclopropyl | -CH <sub>2</sub> -NH-Cyclopropyl |
| Chirality            | Yes (R/S)                         | No                               |
| SMILES               | OC1=CC=C(C(N)C2CC2)C=C<br>1F      | OC1=CC=C(CNC2CC2)C=C1<br>F       |
| Synthetic Difficulty | High (Requires stereocontrol)     | Low (Reductive amination)        |
| Price Factor         | 10x - 50x Higher                  | Baseline                         |

### Synthetic Pathway Analysis (Supplier Qualification)

Understanding the synthesis allows you to predict likely impurities. The chiral molecule is typically synthesized via Ellman's Sulfinamide Chemistry, whereas the achiral isomer uses simple reductive amination.

Figure 1: Synthetic Logic & Impurity Origins



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Caption: Divergent synthesis pathways. The "Ellman" route guarantees chirality but introduces sulfinamide impurities. The lower path yields the wrong isomer.

## Supplier Landscape & Price Comparison

Prices for this intermediate vary wildly based on purity (enantiomeric excess) and scale. The data below reflects market analysis for Q1 2026.

### Tiered Supplier Analysis

| Supplier Tier            | Representative Companies              | Typ. <sup>[1]</sup> Purity | Est. Price (1g) | Est. Price (100g) | Risk Profile                                        |
|--------------------------|---------------------------------------|----------------------------|-----------------|-------------------|-----------------------------------------------------|
| Tier 1: Catalog (Global) | Sigma-Aldrich, TCI, Apollo Scientific | 95-97%                     | \$450 - \$600   | N/A (Custom)      | Low. High QC, reliable COA.                         |
| Tier 2: Aggregators      | BLDPharm, Combi-Blocks, Enamine       | 95%                        | \$150 - \$300   | \$5,000 - \$8,000 | Medium. Verify batch COA; risk of isomer confusion. |
| Tier 3: CRO/Custom       | WuXi AppTec, PharmBlock, ChemPartner  | >98% (ee)                  | Custom Quote    | \$1,500 - \$3,000 | Low (if audited). Best for bulk/process scale.      |

### Procurement Strategy: "Buy vs. Make"

- Discovery Scale (<5g): Purchase from Tier 2 (e.g., BLDPharm, Combi-Blocks). The time cost of synthesis exceeds the material cost.
- Pilot Scale (>100g): The price per gram drops significantly with Tier 3 custom synthesis. Request a "Process Development" quote to ensure the Ellman route is optimized for your specific enantiomer (R or S).

## Quality Control & Experimental Protocols

As a scientist, you cannot rely solely on the Certificate of Analysis (COA) for chiral intermediates. You must validate the Enantiomeric Excess (ee%) and Regio-isomer identity.

## Protocol: Chiral HPLC Validation

Standard reverse-phase HPLC will NOT separate enantiomers. Use this Normal Phase method.

- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm, 5  $\mu$ m).
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm.
- Sample Prep: Dissolve 1 mg in 1 mL Isopropanol.
- Acceptance Criteria:
  - Main peak purity > 98%.<sup>[2][3]</sup>
  - Minor enantiomer < 1.0% (ee > 98%).

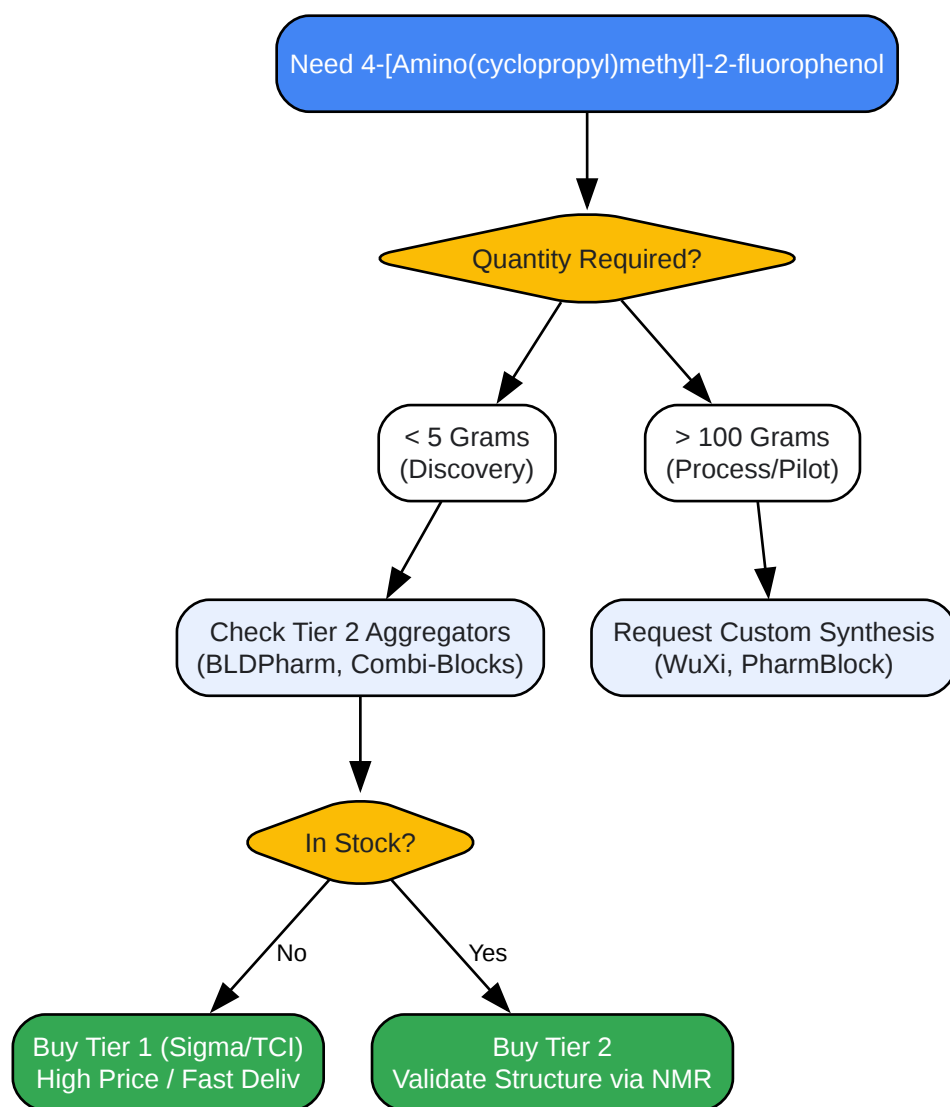
## Protocol: <sup>1</sup>H-NMR Identity Check (DMSO-d<sub>6</sub>)

Distinguish the chiral target from the achiral isomer.

- Target (Chiral): Look for a doublet (or broad singlet) for the benzylic methine proton (-CH-NH<sub>2</sub>) around  $\delta$  3.8 - 4.2 ppm. The cyclopropyl protons will appear as complex multiplets upfield (0.3 - 1.2 ppm).
- Wrong Isomer (Achiral): Look for a singlet for the benzylic methylene (-CH<sub>2</sub>-) around  $\delta$  3.6 - 3.8 ppm.

## Supply Chain Decision Matrix

Use this workflow to finalize your supplier selection.



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Caption: Procurement logic flow. For >100g, custom synthesis is mandatory to control cost and chirality.

## References

- PubChem Compound Summary. 4-((Cyclopropylamino)methyl)-2-fluorophenol (Isomer Analysis). National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Ellman, J. A., et al. (2002). Asymmetric Synthesis of Chiral Amines with tert-Butanesulfinamide. Chemical Reviews, 110(6), 3600–3740.
- Fisher Scientific. TCI America 4-Amino-2-fluorophenol Specifications. [\[2\]](#) Retrieved from [\[Link\]](#)

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## Sources

- 1. SID 348353652 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 4-Amino-2-fluorophenol 98.0+%, TCI America 1 g | [Buy Online](#) | TCI America | Fisher Scientific [[fishersci.ca](https://fishersci.ca)]
- 3. 2-(Cyclopropylmethyl)-4-fluorophenol | CAS#:1243348-34-6 | Chemsrce [[m.chemsrc.com](https://m.chemsrc.com)]
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